

2-Bromo-4-methyl-6-nitrophenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-6-nitrophenol

Cat. No.: B1265902

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Technical Guide: 2-Bromo-4-methyl-6-nitrophenol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical properties and a representative synthesis protocol for **2-Bromo-4-methyl-6-nitrophenol**, a substituted nitrophenol compound of interest in various chemical research domains.

Compound Data

The fundamental molecular properties of **2-Bromo-4-methyl-6-nitrophenol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₃ [1][2]
Molecular Weight	232.03 g/mol [3]
CAS Number	20039-91-2[1]

Experimental Synthesis Protocol

The following protocol describes a common method for the synthesis of **2-Bromo-4-methyl-6-nitrophenol** through the nitration of a precursor. This procedure is intended for use by trained professionals in a controlled laboratory setting.

Materials:

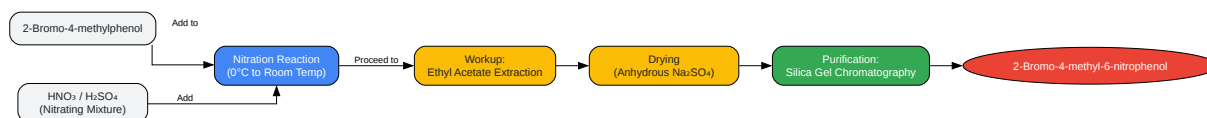
- Sulfuric Acid (H_2SO_4)
- Nitric Acid (HNO_3)
- 2-Bromo-4-methylphenol (Precursor)
- Water (H_2O)
- Ethyl Acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- A solution of sulfuric acid (200 mL) in water (620 mL) is prepared and cooled to 0°C .
- Nitric acid (56 g, 889 mmol) is carefully added to the cooled sulfuric acid solution.
- The precursor, 2-Bromo-4-methylphenol (88 g, 471 mmol), is then added to the reaction mixture.
- The resulting mixture is stirred at room temperature overnight to allow the reaction to proceed to completion.
- Upon completion, the mixture is extracted with ethyl acetate.
- The organic layer is dried over anhydrous sodium sulfate.
- The solution is concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield **2-Bromo-4-methyl-6-nitrophenol** as a yellow solid.[3]

Synthesis Workflow

The logical flow of the synthesis protocol, from starting materials to the final purified product, is illustrated in the diagram below.



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Caption: Synthesis workflow for **2-Bromo-4-methyl-6-nitrophenol**.

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References

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